

# Essential Safety and Logistical Information for Handling Vamorolone

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## Compound of Interest

Compound Name: Vamorolone

Cat. No.: B1682149

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This document provides comprehensive guidance on the safe handling and disposal of **Vamorolone**, a first-in-class steroidal drug.<sup>[1]</sup> Adherence to these procedures is critical to ensure the safety of laboratory personnel and the integrity of research. **Vamorolone** is intended for laboratory research use only and should be handled by experienced professionals in appropriately equipped facilities.<sup>[2]</sup>

## Hazard Identification

**Vamorolone** is classified with the following hazards according to GHS Classification in accordance with 29 CFR 1910 (OSHA HCS):

- Acute toxicity, oral (Category 4)<sup>[2]</sup><sup>[3]</sup><sup>[4]</sup>
- Skin corrosion/irritation (Category 2)<sup>[2]</sup>
- Serious eye damage/eye irritation (Category 2A)<sup>[2]</sup>
- Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)<sup>[2]</sup>
- Acute aquatic toxicity (Category 1)<sup>[3]</sup>
- Chronic aquatic toxicity (Category 1)<sup>[3]</sup>

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Vamorolone** to minimize exposure risk.

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Must be equipped with side-shields.
Hand Protection	Protective Gloves	Use appropriate chemical-resistant gloves (e.g., nitrile). Inspect gloves before use.
Body Protection	Impervious Clothing	A lab coat or other protective clothing that is resistant to chemicals.
Respiratory Protection	Suitable Respirator	Recommended when handling the powder form or if ventilation is inadequate.

This table is a summary of recommendations from multiple safety data sheets.[\[2\]](#)[\[3\]](#)[\[4\]](#)

## Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the essential steps for safely handling **Vamorolone** from receipt to disposal.

### 1. Preparation and Engineering Controls:

- Ensure adequate ventilation in the work area. A chemical fume hood is recommended, especially when working with the powder form.[\[4\]](#)
- Confirm that a safety shower and an eye wash station are readily accessible.[\[2\]](#)[\[3\]](#)

### 2. Handling the Compound:

- Avoid inhalation of dust and contact with eyes and skin.[\[2\]](#)[\[5\]](#)
- Do not eat, drink, or smoke in the area where **Vamorolone** is handled.[\[2\]](#)

- Wash hands thoroughly after handling the compound.[2]

### 3. First Aid Measures:

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[2][3][5]
- In case of skin contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.[2][3][5]
- If inhaled: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[2][3][5]
- If swallowed: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[2][3][5]

### 4. Storage:

- Keep the container tightly sealed.[2]
- Store in a cool, well-ventilated area.[2]
- Recommended storage temperature for the powder is -20°C.[2][3]

## Disposal Plan

Proper disposal of **Vamorolone** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

### 1. Waste Characterization:

- **Vamorolone** is considered very toxic to aquatic life with long-lasting effects.[3]

### 2. Disposal Procedure:

- Dispose of the substance and its container in accordance with all applicable local, state, and federal regulations.[2]

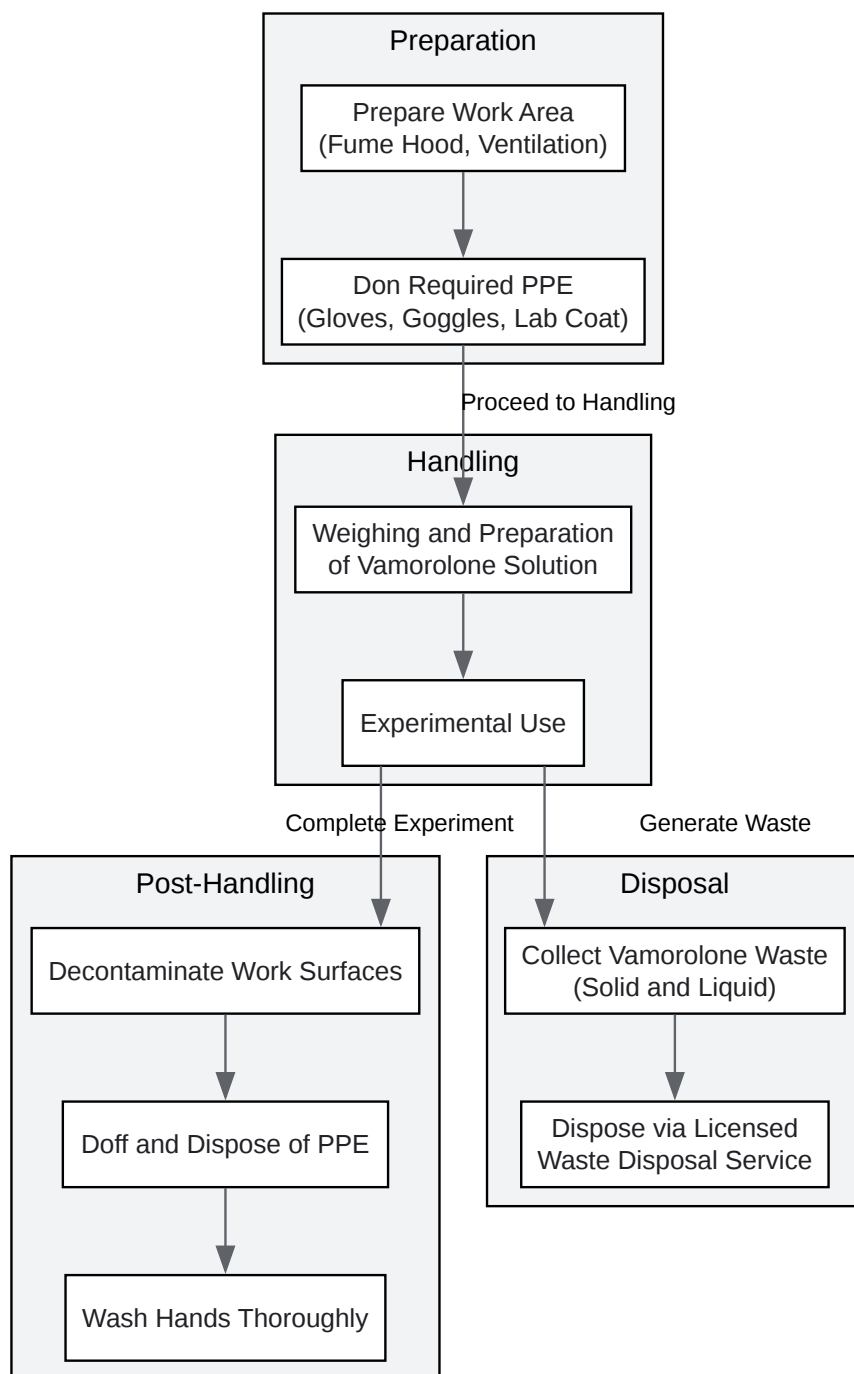
- Do not allow the product to enter drains or watercourses.[\[2\]](#)
- For unused or expired material, contact a licensed professional waste disposal service.

### 3. Container Disposal:

- Empty containers should be triple-rinsed with an appropriate solvent.
- The rinsate should be collected and disposed of as hazardous waste.
- After rinsing, the container may be disposed of as regular waste, depending on local regulations.

## Handling Workflow Diagram

## Vamorolone Handling Workflow

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